

3-methyl-1H-indazole chemical and physical properties

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Compound of Interest

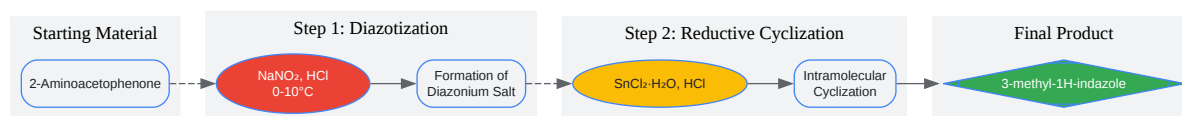
Compound Name: 3-methyl-1H-indazole

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Introduction

3-methyl-1H-indazole is a heterocyclic aromatic organic compound that belongs to the indazole family, a class of molecules featuring a fused benzene and pyrazole ring.[1] This scaffold is of significant interest in the field of medicinal chemistry, where it is recognized as a "privileged structure" due to its prevalence in a wide array of biologically active compounds.[2] [3] The inherent tautomeric instability of the indazole ring, primarily existing in the more stable 1H-tautomer form, and its capacity for diverse chemical modifications make it a versatile building block in the synthesis of novel therapeutic agents.[1][4] This guide provides a comprehensive overview of the core chemical and physical properties of **3-methyl-1H-indazole**, its synthesis, reactivity, and critical role as an intermediate in drug discovery and development.



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